

Personal protective equipment for handling Sarcosine, N-(phosphonoamidino)-, dipotassium salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sarcosine, N-(phosphonoamidino)-, dipotassium salt

Cat. No.: B102907

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Essential Safety and Handling Guide for Sarcosine, N-(phosphonoamidino)-, dipotassium salt

This guide provides crucial safety and logistical information for the handling and disposal of **Sarcosine, N-(phosphonoamidino)-, dipotassium salt** (CAS 18838-38-5), also known as Phosphocreatine dipotassium salt. Adherence to these protocols is essential for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **Sarcosine, N-(phosphonoamidino)-, dipotassium salt**, particularly in its powdered form, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

| PPE Category | Item | Specification |
|------------------------|---------------------------|--------------------------------------------------------------------------------|
| Eye Protection | Safety Glasses or Goggles | Must feature side shields for comprehensive protection. |
| Hand Protection | Disposable Gloves | Chemically resistant nitrile or latex gloves are suitable. |
| Respiratory Protection | Dust Mask or Respirator | An N95-rated dust mask is recommended to prevent inhalation of fine particles. |
| Body Protection | Laboratory Coat | A standard lab coat should be worn to protect against skin contact. |

Operational Plans: Handling and Storage

Handling:

- Ensure adequate ventilation in the work area to minimize dust accumulation.
- Avoid direct contact with skin, eyes, and clothing.
- Minimize dust generation during handling and weighing.
- Wash hands thoroughly after handling the substance.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is -20°C.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures: First Aid

In the event of exposure, immediate action is critical. Follow these first-aid measures:

| Exposure Route | First Aid Protocol |
|----------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention. |
| Skin Contact | Remove contaminated clothing. Wash the affected area thoroughly with soap and water. If irritation persists, seek medical attention. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has ceased, begin artificial respiration. Seek immediate medical attention. |
| Ingestion | Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention. |

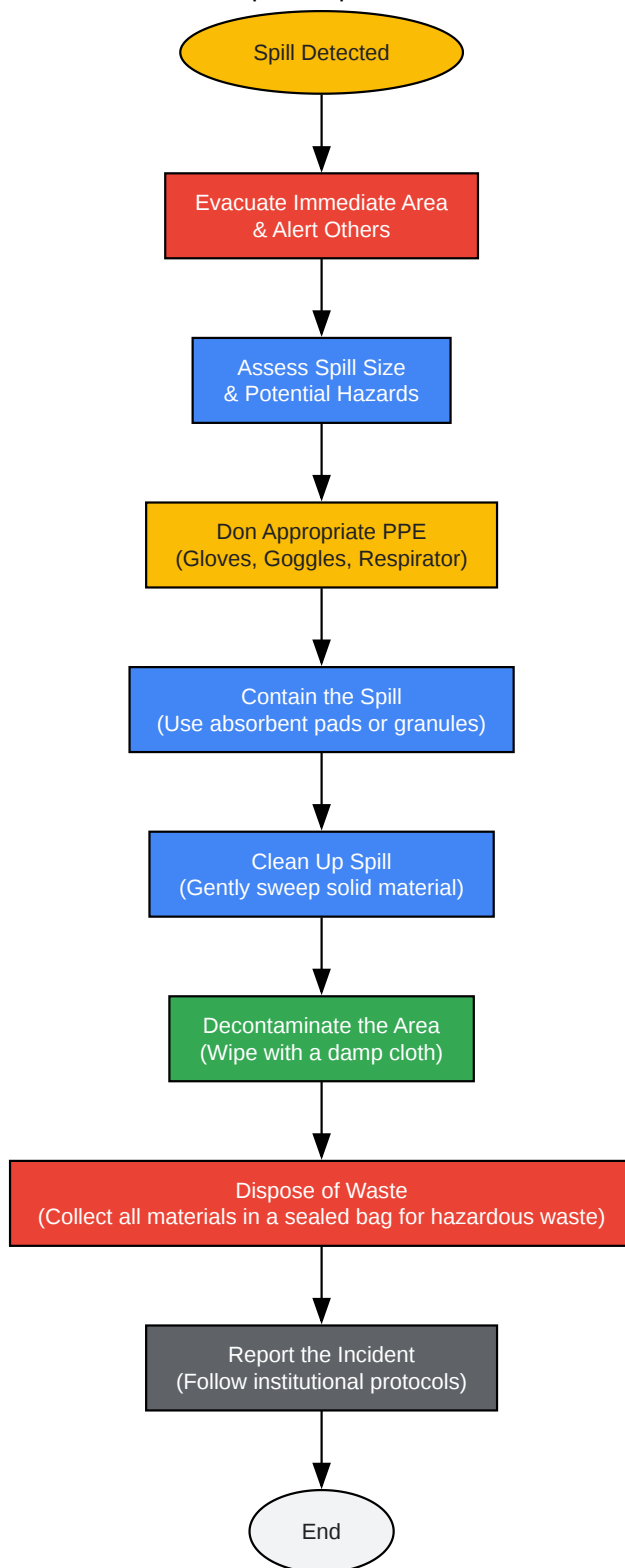
Disposal Plan

All waste materials, including empty containers and contaminated PPE, should be disposed of in accordance with local, state, and federal regulations for chemical waste. Avoid releasing the substance into the environment.

Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural steps for safely managing a spill of **Sarcosine, N-(phosphonoamidino)-, dipotassium salt**.

Chemical Spill Response Workflow

[Click to download full resolution via product page](#)*Chemical Spill Response Workflow*

- To cite this document: BenchChem. [Personal protective equipment for handling Sarcosine, N-(phosphonoamidino)-, dipotassium salt]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b102907#personal-protective-equipment-for-handling-sarcosine-n-phosphonoamidino-dipotassium-salt>]

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com